

Ramipril and Ramiprilat: Documented Potency and Pharmacokinetics

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Compound Focus: 1-epi-Ramipril

CAS No.: 104195-90-6

Cat. No.: S839321

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The following table summarizes the key quantitative data available for ramipril and its active metabolite, which are relevant for understanding the context of ACE inhibition potency [1] [2] [3].

Parameter	Ramipril (Prodrug)	Ramiprilat (Active Metabolite)
Bioavailability	50-60% (oral) [1] [3]	44% (after oral administration of ramipril) [3]
Protein Binding	~73% [1] [3]	~56% [1] [3]
Therapeutic Concentration (Ramiprilat)	Information Missing	1 - 40 ng/mL [2]
Toxic Concentration (Ramiprilat)	Information Missing	> 600 ng/mL (indicated range) [2]
Elimination Half-life (Terminal Phase)	Information Missing	> 50 hours [1] [3]

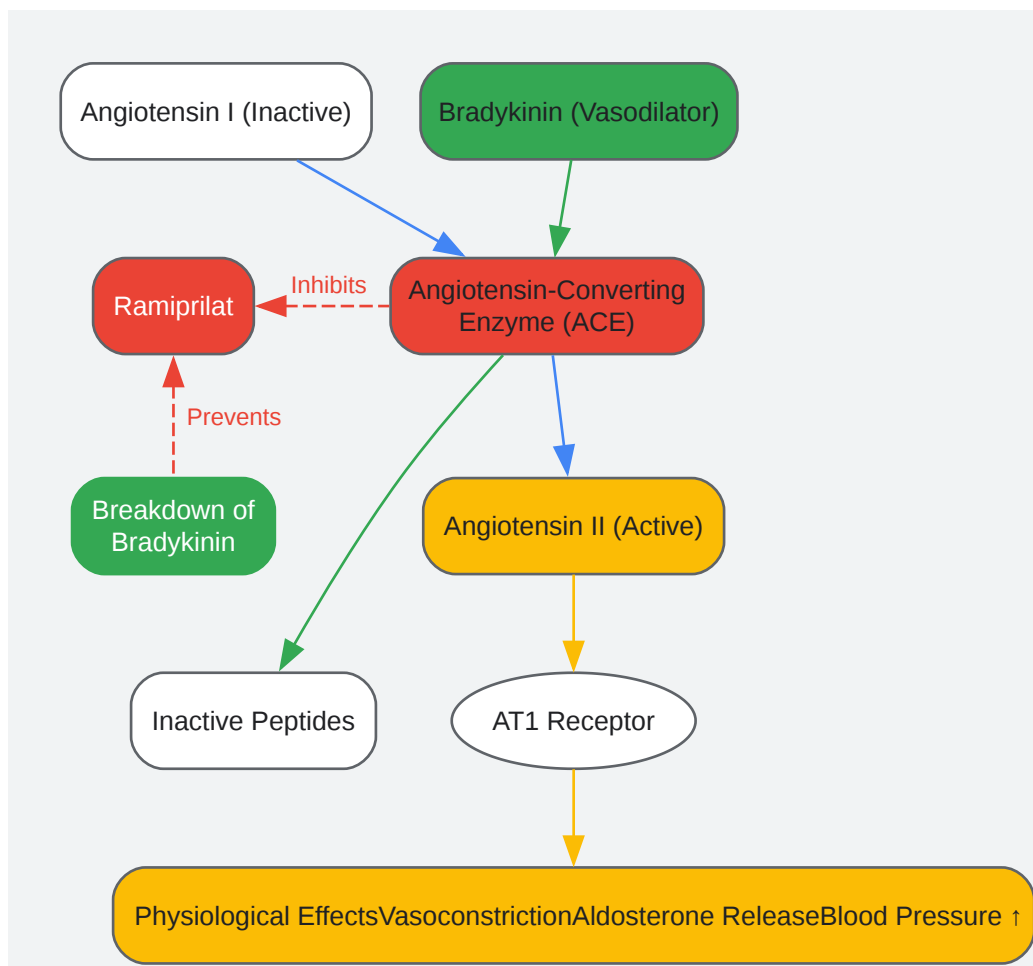
Experimental Protocols for Potency Assessment

While data on **1-epi-ramipril** is unavailable, established methodologies from the search results can guide how such potency is typically measured.

- **In Vitro ACE Inhibition Assay:** The core method for determining IC50 values involves incubating ACE enzyme (e.g., from rabbit lung or recombinant human ACE) with a synthetic substrate like Hippuryl-Histidyl-Leucine (HHL). The reaction is run with and without the inhibitor (e.g., ramiprilat), and the formation of hippuric acid is measured, often via HPLC with UV or MS detection. The concentration of inhibitor that reduces hippuric acid formation by 50% is the IC50, a standard measure of potency [2].
- **Bioanalytical Method (LC-MS/MS):** To support pharmacokinetic and tissue level studies, a robust quantitative method is essential. A validated Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method can be developed for simultaneous quantification of ramipril and ramiprilat in biological samples like serum or plasma. The method typically involves protein precipitation, chromatographic separation, and detection using Multiple Reaction Monitoring (MRM) for high sensitivity and specificity [2].

Mechanism of Action and Signaling Pathway

Ramipril is a prodrug, and its active form, **ramiprilat**, is a potent, competitive inhibitor of the Angiotensin-Converting Enzyme (ACE) [1] [3]. The following diagram illustrates the signaling pathways it affects.



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Figure 1: Mechanism of ACE Inhibition by Ramiprilat. Ramiprilat inhibits ACE, blocking the conversion of Angiotensin I to the potent vasoconstrictor Angiotensin II and preventing the breakdown of the vasodilator bradykinin [1] [4] [5].

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